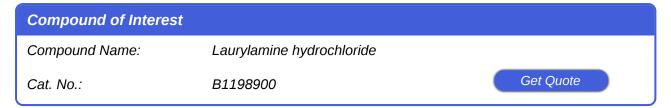


Laurylamine Hydrochloride: A Comprehensive Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

Laurylamine hydrochloride, also known as dodecylamine hydrochloride, is a cationic surfactant with a primary amine salt structure. Its amphiphilic nature, consisting of a long hydrophobic alkyl chain and a hydrophilic ammonium headgroup, underpins its diverse applications in research and industry, including as a corrosion inhibitor, emulsifying agent, and a component in drug delivery systems. This technical guide provides a detailed examination of its chemical properties, structure, synthesis, and key experimental methodologies.

Chemical and Physical Properties

Laurylamine hydrochloride is a white to almost white crystalline powder or solid.[1][2] Its fundamental physicochemical properties are summarized in the table below, providing a quantitative basis for its application in various experimental and industrial settings.



Property	Value	Source(s)
Molecular Formula	C12H28CIN	[3][4][5]
Molecular Weight	221.81 g/mol	[3][4][5]
Melting Point	186-188 °C	[3][6]
Boiling Point	247-249 °C	[3][7]
Solubility in Water	Soluble	[4][8]
pKa (of Dodecylamine)	10.63 at 25°C	[7][9]
Appearance	White to almost white powder/crystal	[1][2]

Structural Information

The structural identity of **laurylamine hydrochloride** is well-defined, comprising a dodecylammonium cation and a chloride anion. This ionic nature is crucial to its chemical behavior and physical properties.

Identifier	Value	Source(s)
IUPAC Name	dodecan-1- amine;hydrochloride	[3]
Alternative IUPAC Name	dodecylazanium chloride	[5]
CAS Number	929-73-7	[3][4][5]
SMILES	CCCCCCCCCC[NH3+]. [CI-]	[3][5]
InChI	InChI=1S/C12H27N.CIH/c1-2- 3-4-5-6-7-8-9-10-11-12-13;/h2- 13H2,1H3;1H	[3][5]
InChlKey	TWFQJFPTTMIETC- UHFFFAOYSA-N	[3][5]



Crystal Structure

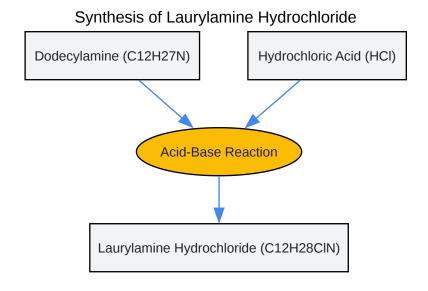
The crystalline arrangement of **laurylamine hydrochloride** has been elucidated through X-ray crystallography. The unit cell parameters for its crystal lattice are provided below.

Parameter	Value	Source(s)
Crystal System	Monoclinic	[5]
Space Group	P 1 21 1	[5]
a	5.682 Å	[5]
b	7.186 Å	[5]
С	17.775 Å	[5]
α	90°	[5]
β	92.75°	[5]
У	90°	[5]

Synthesis and Reactivity

The synthesis of **laurylamine hydrochloride** is most commonly achieved through a straightforward acid-base reaction.





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A simplified workflow for the synthesis of **laurylamine hydrochloride**.

An alternative synthetic route involves the reduction of 1-azidododecane.[3]

As a salt of a weak base and a strong acid, **laurylamine hydrochloride** exhibits specific chemical reactivity:

- Weak Base Behavior: In solution, it can neutralize stronger bases, leading to the precipitation of dodecylamine under alkaline conditions.[4]
- Hydrolysis: In aqueous solutions, it can undergo hydrolysis to form dodecylamine and hydrochloric acid.[3]
- Reaction with Oxidizing Agents: It can react with strong oxidizing agents.[4]

Experimental Protocols Spectroscopic Characterization



Detailed structural elucidation of **laurylamine hydrochloride** relies on various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the molecular structure by analyzing the chemical environment of hydrogen (¹H NMR) and carbon (¹³C NMR) atoms.
- Sample Preparation: Dissolve a small amount of **laurylamine hydrochloride** in a suitable deuterated solvent, such as Deuterium Oxide (D₂O) or Methanol-d₄.
- Instrumentation: A high-resolution NMR spectrometer (e.g., 300 MHz or higher).
- ¹H NMR Analysis: The spectrum is expected to show characteristic signals for the methyl (CH₃) group at the end of the alkyl chain, the methylene (CH₂) groups, and the ammonium (-NH₃+) protons. The integration of these signals should correspond to the number of protons in each group.
- 13C NMR Analysis: The spectrum will display distinct signals for each unique carbon atom in the dodecyl chain. The chemical shifts will vary depending on their position relative to the ammonium group.

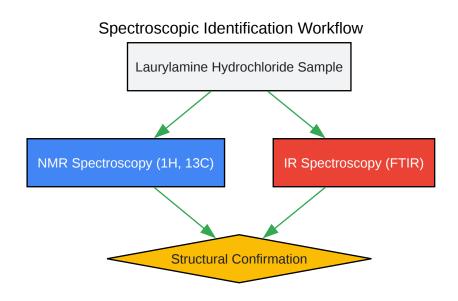
Infrared (IR) Spectroscopy

- Objective: To identify the functional groups present in the molecule.
- Sample Preparation: The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or by preparing a KBr pellet.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Analysis: Key absorption bands to identify include:
 - N-H stretching vibrations of the ammonium group (typically in the range of 3200-2800 cm⁻¹).
 - C-H stretching vibrations of the alkyl chain (around 2960-2850 cm⁻¹).



• N-H bending vibrations (around 1600-1500 cm⁻¹).

The logical workflow for the spectroscopic identification of **laurylamine hydrochloride** is depicted below.



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A diagram illustrating the spectroscopic workflow for structural confirmation.

Applications in Research and Development

The unique properties of **laurylamine hydrochloride** make it a valuable tool in various scientific domains.

- Drug Delivery: Its surfactant properties are utilized in the formation of micelles and liposomes for encapsulating and delivering therapeutic agents.[3]
- Gene Transfection: It can act as a non-viral vector for gene delivery by complexing with DNA to facilitate cellular uptake.[3]
- Nanoparticle Synthesis: It serves as a catalyst in sol-gel processes for producing silica and other nanoparticles.[3]



• Corrosion Inhibition: **Laurylamine hydrochloride** can adsorb onto metal surfaces, forming a protective layer that inhibits corrosion, particularly in acidic environments.[3]

Safety and Handling

Laurylamine hydrochloride is an irritant to the skin, eyes, and respiratory system and is harmful if swallowed.[1][3] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area. In case of contact, the affected area should be rinsed thoroughly with water. For detailed safety information, consult the material safety data sheet (MSDS).

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